

Technical Guide to the Physicochemical Properties of 7-Nitroquinoline

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Compound of Interest

Compound Name: 7-Nitroquinoline

Cat. No.: B188568

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This technical guide provides a detailed overview of the melting and boiling points of **7-Nitroquinoline**, tailored for researchers, scientists, and professionals in drug development. The document outlines the physical properties, experimental methodologies for their determination, and a logical workflow for such experimental procedures.

Physicochemical Data of 7-Nitroquinoline

7-Nitroquinoline is a yellow, needle-like crystalline solid.^[1] It is characterized by the chemical formula C₉H₆N₂O₂ and a molar mass of 174.16 g/mol.^[1] The compound is poorly soluble in water but soluble in organic solvents like alcohols and ketones.^[1] It serves as a crucial intermediate in the synthesis of various organic compounds, including drugs and dyes.^[1]

Quantitative Properties

The key physical constants for **7-Nitroquinoline** are summarized in the table below. These values are critical for its identification, purification, and application in various chemical processes.

Property	Value	Notes
Melting Point	132.5°C	[1]
Boiling Point	305.12°C	Rough estimate[1]
Density	1.2190 g/cm ³	Estimate[1]
Flash Point	156.7°C	
Vapor Pressure	0.000233 mmHg	at 25°C[1]

Experimental Protocols for Determination of Physical Properties

While specific experimental records for the determination of **7-Nitroquinoline**'s melting and boiling points are not detailed in the provided literature, standard organic chemistry laboratory techniques are employed for such measurements.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity.[2] Pure compounds typically exhibit a sharp melting point, melting over a narrow range of 0.5-1.0°C.[2] Impurities tend to lower and broaden the melting range.[2]

A common method involves a melting point apparatus, such as a Mel-Temp or a Thiele tube.[2]

General Protocol using a Capillary Method:

- **Sample Preparation:** A small amount of the dry, finely powdered **7-Nitroquinoline** is packed into a capillary tube, sealed at one end.[3][4] The sample should be compacted to ensure uniform heat transfer.[5]
- **Apparatus Setup:** The capillary tube is placed in a heating block or oil bath adjacent to a thermometer.[2]
- **Heating:** The apparatus is heated slowly, typically at a rate of about 2°C per minute, especially when approaching the expected melting point.[2] A preliminary, faster heating can

be done to find an approximate range.[2]

- Observation: The temperature at which the solid first begins to liquefy is recorded as the start of the melting range. The temperature at which the entire sample becomes a clear liquid is the end of the range.[2]

Boiling Point Determination

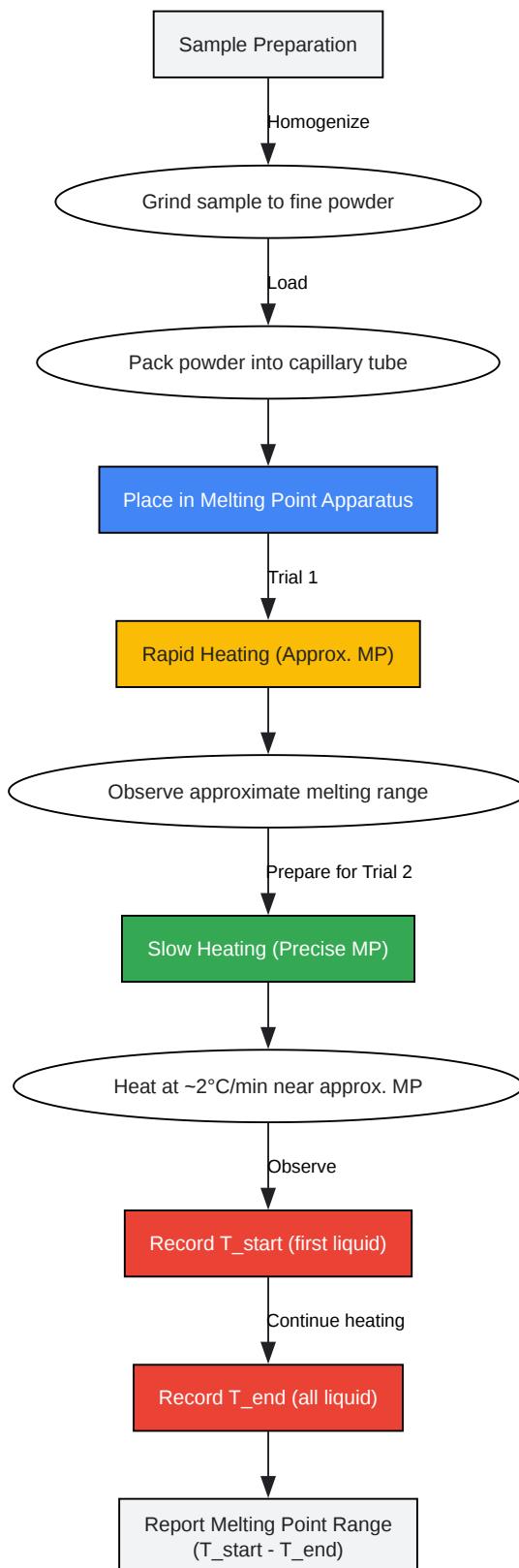
The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[6][7]

General Protocol using a Micro-Boiling Point (Thiele Tube) Method:

- Sample Preparation: A small volume (a few milliliters) of the liquid sample is placed in a small test tube or fusion tube.[6][8]
- Apparatus Setup: A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.[8] This assembly is then attached to a thermometer and immersed in a Thiele tube containing a heating oil (like mineral oil or silicone oil).[8][9]
- Heating: The side arm of the Thiele tube is gently and evenly heated.[8] As the temperature rises, the air trapped in the capillary tube will be expelled, followed by a steady stream of vapor from the boiling liquid.[9]
- Observation: Heating is discontinued once a vigorous and continuous stream of bubbles emerges from the capillary tube.[8] As the apparatus cools, the bubbling will slow down and stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[8][9]

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the melting point of a solid organic compound like **7-Nitroquinoline**.

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Caption: Workflow for Melting Point Determination.

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